

2-Nitrobenzaldehyde: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Nitrobenzaldehyde

Cat. No.: B1664092

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety precautions and handling procedures for **2-Nitrobenzaldehyde** (CAS No. 552-89-6). The information herein is intended to equip laboratory personnel with the knowledge necessary to handle this chemical responsibly, minimizing risks and ensuring a safe working environment.

Chemical and Physical Properties

2-Nitrobenzaldehyde is a yellow crystalline solid.^[1] It is an aromatic aldehyde with a nitro group attached to the benzaldehyde ring.^[1] This structure influences its reactivity and biological activity.^[1]

Hazard Identification and Classification

2-Nitrobenzaldehyde is classified as a hazardous substance.^[2] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[3]

Table 1: GHS Hazard Classification for **2-Nitrobenzaldehyde**

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Diagram 1: GHS Hazard Pictograms for **2-Nitrobenzaldehyde**

GHS Pictogram for **2-Nitrobenzaldehyde**.

Quantitative Safety Data

A summary of key quantitative safety data for **2-Nitrobenzaldehyde** is provided in Table 2. This information is crucial for risk assessment and the implementation of appropriate safety measures.

Table 2: Quantitative Safety Data for **2-Nitrobenzaldehyde**

Parameter	Value	Reference
Physical Properties		
Molecular Formula	C ₇ H ₅ NO ₃	
Molecular Weight	151.12 g/mol	
Melting Point	41 - 44 °C (105.8 - 111.2 °F)	
Boiling Point	153 °C (307.4 °F) @ 23 mmHg	
Flash Point	> 110 °C (> 230 °F)	
Toxicity Data		
Acute Oral Toxicity (LD50, Mouse)	600 mg/kg	
Exposure Limits		
Oregon PEL (Particulates not otherwise regulated - Total Dust)	10 mg/m ³	
Oregon PEL (Particulates not otherwise regulated - Respirable Fraction)	5 mg/m ³	
Michigan Exposure Limits (Particulates not otherwise regulated, Respirable dust)	5 mg/m ³	
NFPA 704 Rating		
Health	2	
Flammability	1	
Reactivity	0	
HMIS Rating		
Health Hazard	2	
Fire Hazard	1	

Reactivity

0

Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is paramount when working with **2-Nitrobenzaldehyde**.

4.1. Personal Protective Equipment (PPE)

A comprehensive set of PPE must be worn at all times when handling this chemical.

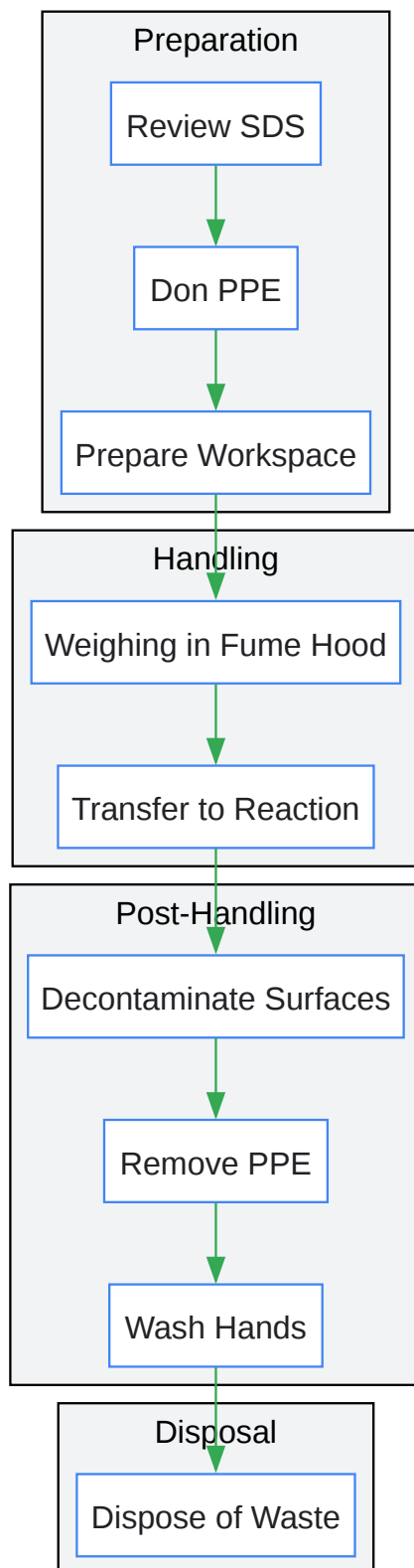
- **Eye/Face Protection:** Chemical safety goggles or safety glasses with side-shields are mandatory. A face shield may be necessary when there is a splash hazard.
- **Skin Protection:** Nitrile rubber gloves should be worn and inspected for integrity before use. A lab coat or a chemical-resistant apron is also required.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If dust is generated, a particulate respirator (e.g., N95) should be used.

4.2. Engineering Controls

- **Ventilation:** Use process enclosures, local exhaust ventilation, or other engineering controls to maintain airborne levels below recommended exposure limits. A chemical fume hood is highly recommended for all manipulations of **2-Nitrobenzaldehyde**.

4.3. Handling and Storage

- **Handling:** Avoid all personal contact, including inhalation of dust. Do not ingest or breathe dust. Wash hands thoroughly after handling. Empty containers may pose a fire risk and should be handled with care.
- **Storage:** Store in a cool, dry, and well-ventilated place. Keep containers tightly closed and in their original packaging. Store away from incompatible materials such as strong oxidizing agents, bases, and acids.

Diagram 2: Experimental Workflow for Handling **2-Nitrobenzaldehyde**[Click to download full resolution via product page](#)

Safe handling workflow for **2-Nitrobenzaldehyde**.

First Aid Measures

In the event of exposure, immediate action is critical.

- **Inhalation:** Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

- **Minor Spills:** Remove all ignition sources. Clean up spills immediately. Use dry clean-up procedures and avoid generating dust. Place the spilled material in a suitable, labeled container for waste disposal.
- **Major Spills:** Evacuate unnecessary personnel. Alert emergency responders. Wear appropriate PPE, including respiratory protection. Prevent the spill from entering drains or waterways.

Firefighting Measures

- **Suitable Extinguishing Media:** Use dry chemical powder, alcohol-resistant foam, or carbon dioxide. For large fires, a water spray or fog can be used.
- **Unsuitable Extinguishing Media:** Do not use a heavy water stream.

- **Specific Hazards:** The product is combustible and may burn if ignited. Combustion may produce carbon oxides (CO, CO₂) and nitrogen oxides (NO_x). Dust clouds may form an explosive mixture with air.

Stability and Reactivity

- **Chemical Stability:** **2-Nitrobenzaldehyde** is stable under normal ambient and anticipated storage and handling conditions. It is noted to be air-sensitive.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, bases, and strong acids.
- **Hazardous Decomposition Products:** Under fire conditions, hazardous decomposition products include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).

Disposal Considerations

Dispose of **2-Nitrobenzaldehyde** and its containers in accordance with local, regional, and national regulations. Do not allow the chemical to enter drains or waterways. Contaminated packaging should be treated as hazardous waste.

This guide is intended to be a comprehensive resource for the safe handling of **2-Nitrobenzaldehyde**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) provided by the manufacturer and adherence to all institutional safety protocols. Always prioritize safety in the laboratory.

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